

A Technical Guide to the Biological Activities of Methyl Rosmarinate

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Compound of Interest

Compound Name: Methyl Rosmarinate

Cat. No.: B1631085

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract: **Methyl rosmarinate**, a natural phenylpropanoid and a derivative of rosmarinic acid, has garnered significant scientific interest due to its diverse pharmacological profile. This document provides a comprehensive technical overview of the primary biological activities of **methyl rosmarinate**, including its anti-inflammatory, anticancer, neuroprotective, and antioxidant effects. It consolidates quantitative data from in vitro studies, details the experimental protocols used to ascertain these activities, and presents visual diagrams of key mechanisms and workflows to support further research and development.

Anti-inflammatory Activities

Methyl rosmarinate demonstrates potent anti-inflammatory effects by modulating key signaling pathways and inhibiting enzymes involved in the inflammatory cascade. Its mechanisms of action include the suppression of pro-inflammatory mediators and cytokines.

1.1 Mechanism of Action

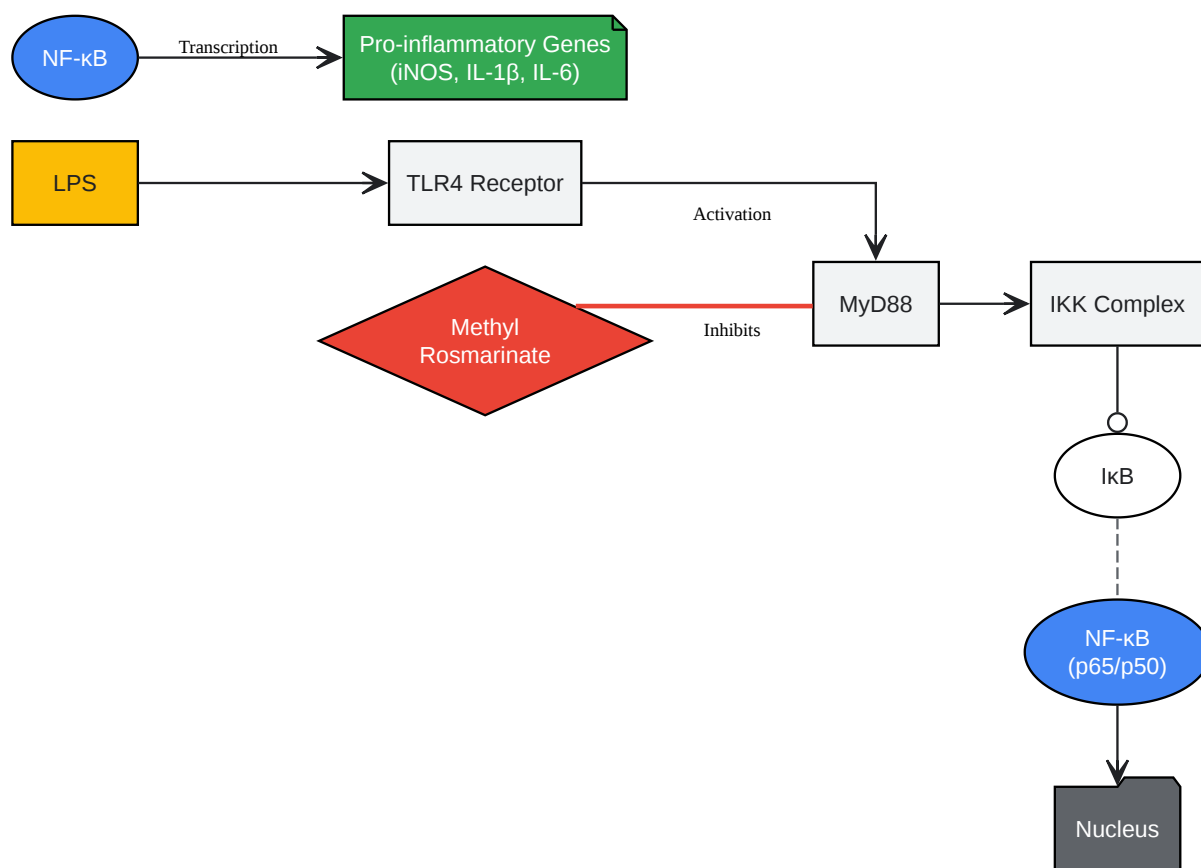
The anti-inflammatory properties of **methyl rosmarinate** are significantly attributed to its ability to inhibit nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated macrophages. This inhibition is achieved through the suppression of both MyD88-dependent and -independent signaling pathways, which are crucial for the activation of the transcription factor NF- κ B. By downregulating the NF- κ B pathway, **methyl rosmarinate** reduces the expression of inducible nitric oxide synthase (iNOS) and pro-inflammatory cytokines such as IL-1 β and IL-6.

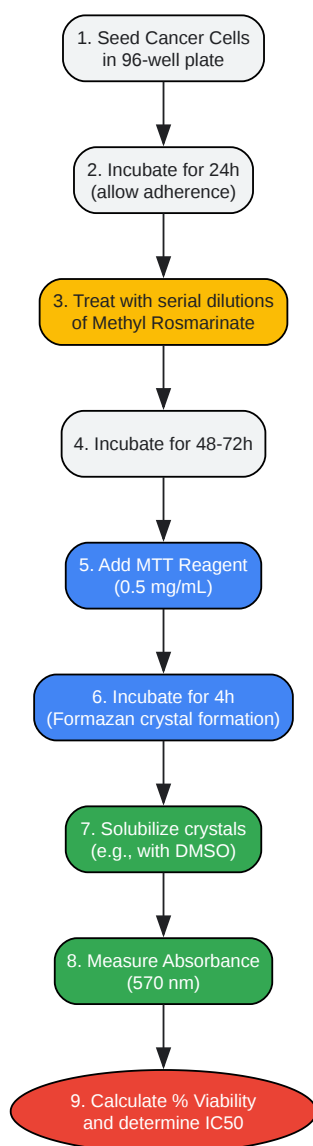
[1] Furthermore, its anti-inflammatory action is bolstered by the induction of heme oxygenase-1 (HO-1), an enzyme with cytoprotective and anti-inflammatory functions.[1][2] **Methyl rosmarinate** also directly inhibits lipoxygenase (LO), an enzyme that produces leukotrienes, which are key mediators of inflammation.[3]

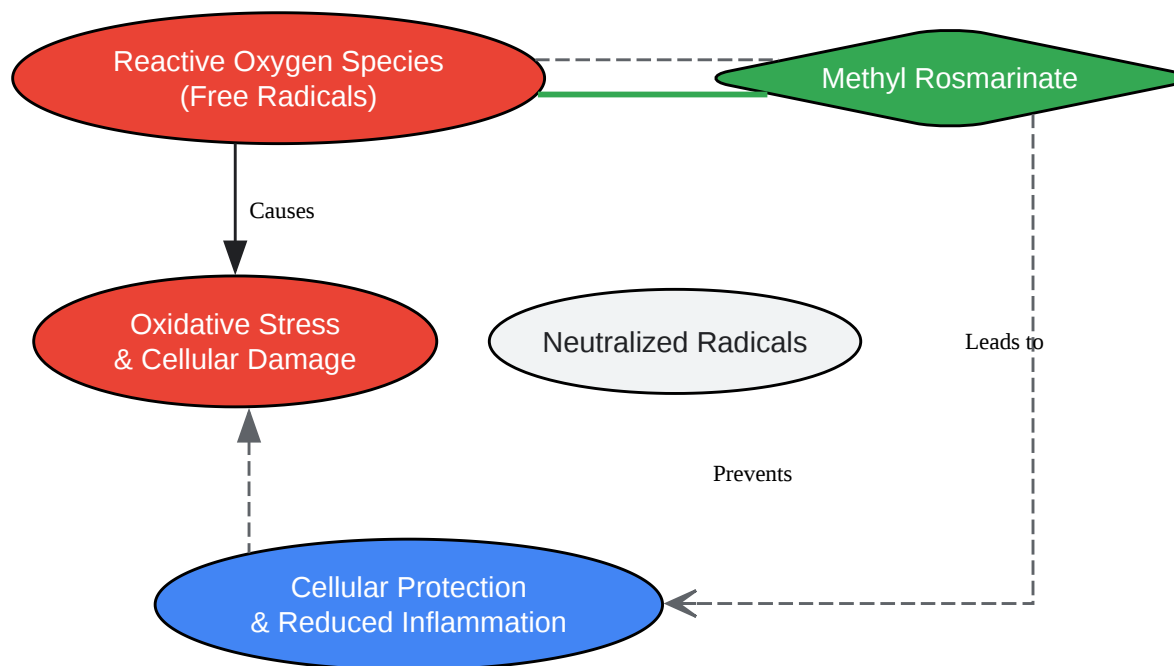
1.2 Quantitative Data: Anti-inflammatory Activity

Assay Type	Target/Cell Line	IC50 Value	Reference
Nitric Oxide (NO) Inhibition	LPS-stimulated RAW 264.7 Macrophages	14.25 μ M	[1][2]
Lipoxygenase (LO) Inhibition	Enzyme Assay	0.02 mM	[3]

1.3 Signaling Pathway Diagram: NF- κ B Inhibition







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References

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- 3. researchgate.net [researchgate.net]
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